

(Rac)-Normetanephrine-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (Rac)-Normetanephrine-d3

Cat. No.: B12397321

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical structure, properties, and relevant biological pathways of **(Rac)-Normetanephrine-d3**. This deuterated analog of normetanephrine serves as a critical internal standard for quantitative analysis in clinical and research settings.

Chemical Structure and Properties

(Rac)-Normetanephrine-d3 is a synthetic, deuterated form of normetanephrine, a metabolite of the neurotransmitter norepinephrine. The incorporation of three deuterium atoms provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based analyses.

Below is a summary of its key chemical and physical properties:

Property	Value	Citation(s)
Chemical Name	4-(2-amino-1-hydroxy-ethyl)- 2-methoxy-phenol-d3	[1]
Synonyms	(±)-Normetanephrine-d3, DL-Normetanephrine-d3	[2]
Molecular Formula	C ₉ H ₁₀ D ₃ NO ₃	[1] [3]
Molecular Weight	186.22 g/mol	[3]
CAS Number	1073244-89-9	[3]
Form	Solid	[4]
Purity	>95% (HPLC)	[1]
Isotopic Enrichment	>95%	[1]
Storage Conditions	-20°C	[1]

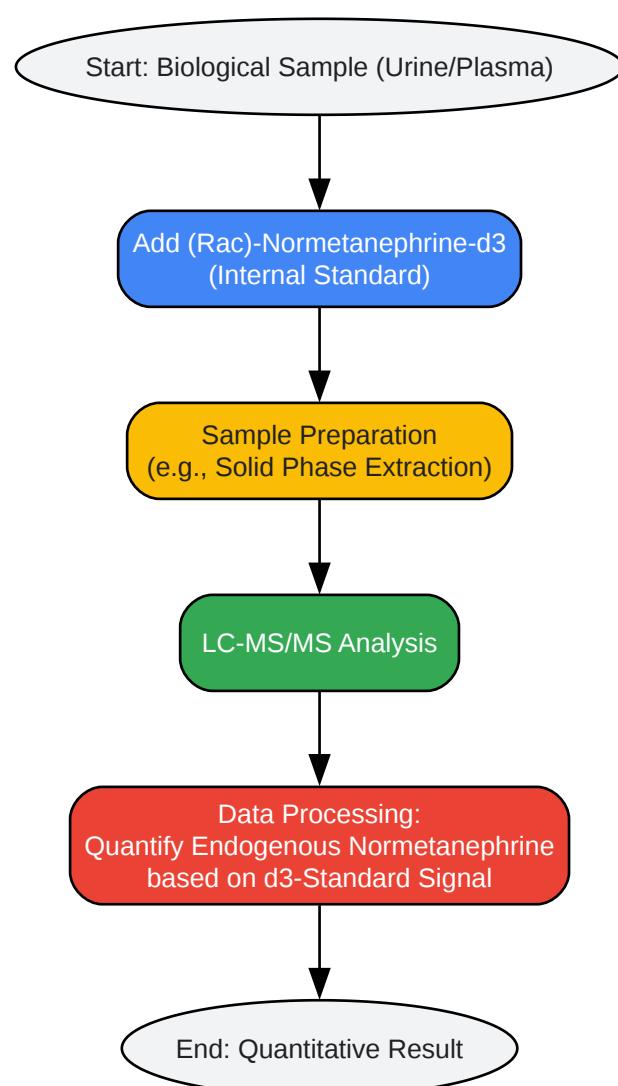
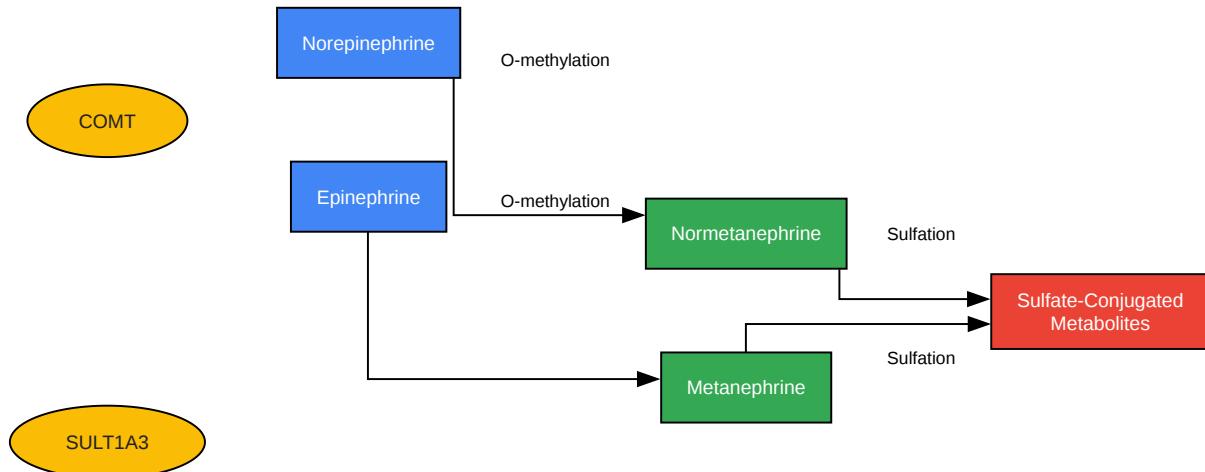
For the hydrochloride salt form, **(Rac)-Normetanephrine-d3 HCl**:

Property	Value	Citation(s)
Molecular Formula	C ₉ H ₁₁ D ₃ CINO ₃	[2]
Molecular Weight	222.68 g/mol	[2] [5] [6]
CAS Number	1085333-97-6	[2] [5]
Melting Point	202-204°C	[4]
Solubility	H ₂ O: 100 mg/mL (449.07 mM), DMSO: 20.83 mg/mL (93.54 mM)	[2]

Biological Context: The Catecholamine Metabolic Pathway

(Rac)-Normetanephrine-d3, being a deuterated analog of normetanephrine, follows the same metabolic pathway as its endogenous counterpart. Normetanephrine is a direct metabolite of norepinephrine, a key catecholamine involved in the sympathetic nervous system's "fight or flight" response. The conversion of norepinephrine to normetanephrine is catalyzed by the enzyme Catechol-O-methyltransferase (COMT).^[7]

This metabolic process is crucial for the regulation of catecholamine levels. In clinical diagnostics, elevated levels of normetanephrine and its sister metabolite, metanephrine (from epinephrine), can be indicative of pheochromocytoma, a rare tumor of the adrenal medulla.^[8] ^[9]



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